

# In-Depth Technical Guide: 2-(Pyridin-3-Yl)Benzaldehyde

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## Compound of Interest

Compound Name: 2-(Pyridin-3-Yl)Benzaldehyde

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This technical guide provides a comprehensive overview of the chemical and physical properties of **2-(Pyridin-3-Yl)Benzaldehyde**, with a focus on data relevant to research and development.

## Core Molecular Data

The fundamental molecular characteristics of **2-(Pyridin-3-Yl)Benzaldehyde** are summarized below.

## Molecular Identity and Weight

The molecular formula for **2-(Pyridin-3-Yl)Benzaldehyde** is  $C_{12}H_9NO$ .<sup>[1][2]</sup> Its molecular weight has been determined to be 183.21 g/mol .<sup>[1]</sup> A more precise mass is 183.206 g/mol .<sup>[2]</sup>

## Calculation of Molecular Weight

The molecular weight is derived from the sum of the atomic weights of its constituent atoms. The calculation based on IUPAC standard atomic weights is detailed in the table below.

Element	Symbol	Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	12	12.011	144.132
Hydrogen	H	9	1.008	9.072
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999	15.999
Total		183.210		

Atomic weights are based on IUPAC recommendations.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Experimental Protocols

### Synthesis of 2-(Pyridin-3-Yl)Benzaldehyde

A common method for the synthesis of **2-(Pyridin-3-Yl)Benzaldehyde** is the Suzuki coupling reaction.[\[7\]](#)

Materials:

- o-Bromobenzaldehyde
- Pyridine-3-boronic acid
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Palladium acetate ( $\text{Pd}(\text{OAc})_2$ )
- Triphenylphosphine ( $\text{PPh}_3$ )
- N,N-dimethylformamide (DMF)
- Water
- Chloroform

- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

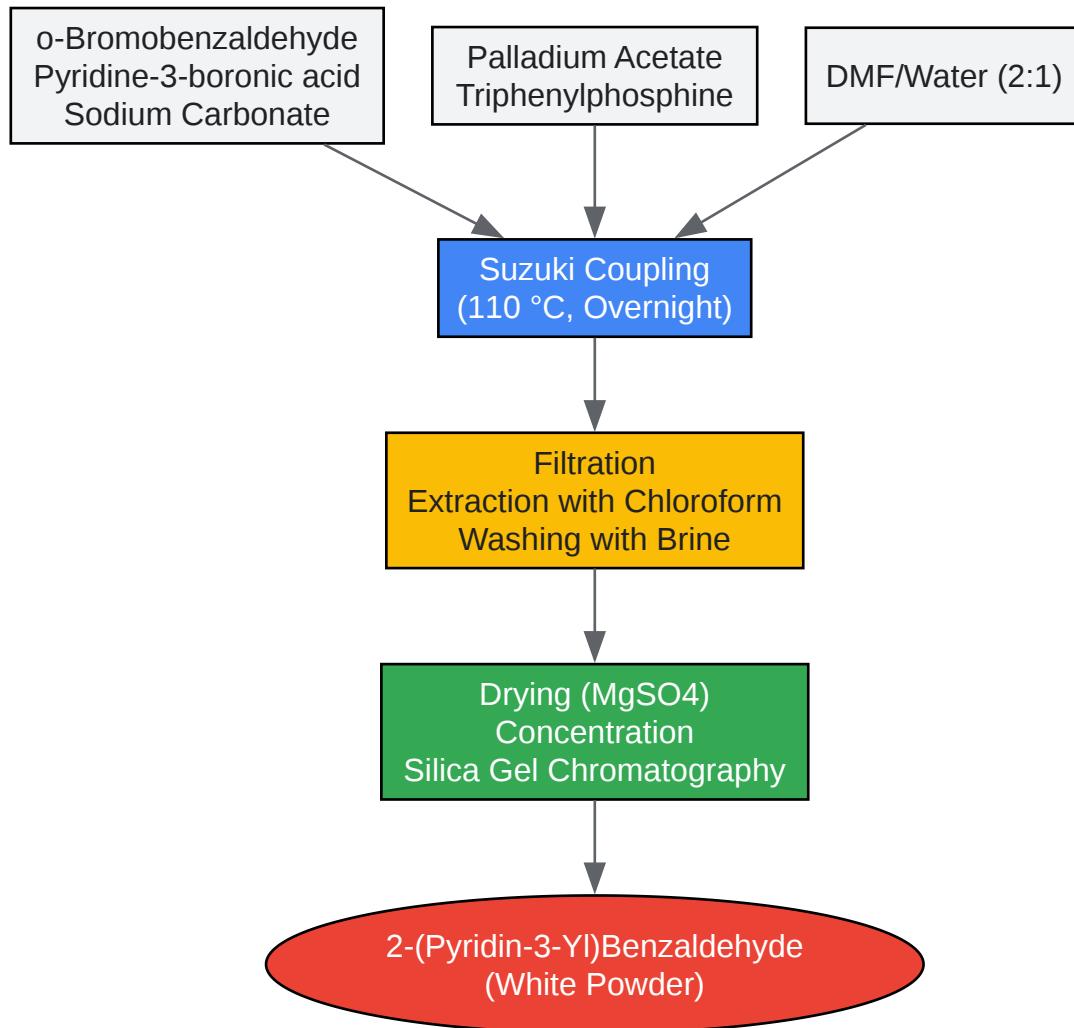
Procedure:

- In a reaction vessel protected by a nitrogen atmosphere, suspend o-bromobenzaldehyde (1 equivalent), sodium carbonate (1.2 equivalents), and pyridine-3-boronic acid (1.1 equivalents) in a 2:1 solvent mixture of N,N-dimethylformamide and water.[7]
- Add palladium acetate (0.05 equivalents) and triphenylphosphine (0.2 equivalents) to the mixture.[7]
- Stir the reaction mixture overnight at 110 °C.[7]
- After the reaction is complete, filter the mixture.
- Dilute the filtrate with chloroform, wash with brine, and then dry the organic layer over anhydrous magnesium sulfate.[7]
- Filter the solution and concentrate the filtrate under reduced pressure.[7]
- Purify the resulting residue using silica gel column chromatography, with an eluent gradient of chloroform/methanol from 99/1 to 95/5, to yield **2-(Pyridin-3-Yl)Benzaldehyde** as a white powder.[7]

## Logical Workflow for Synthesis

The following diagram illustrates the key steps in the synthesis of **2-(Pyridin-3-Yl)Benzaldehyde** via the Suzuki coupling reaction.

## Synthesis Workflow



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Caption: A flowchart of the Suzuki coupling synthesis of **2-(Pyridin-3-Yl)Benzaldehyde**.

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